A Comprehensive Technical Guide to 2-(3,4-Difluorophenyl)ethanol

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Compound of Interest

Compound Name:	*2-(3,4-Difluorophenyl)ethanol*
CAS No.:	*286440-92-4*
Cat. No.:	*B1302725*

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CAS Number: 286440-92-4

This technical guide provides an in-depth overview of **2-(3,4-Difluorophenyl)ethanol**, a key intermediate in the pharmaceutical industry. The document is intended for researchers, scientists, and professionals involved in drug development and medicinal chemistry.

Physicochemical Properties

2-(3,4-Difluorophenyl)ethanol is a difluorinated aromatic alcohol. Its fundamental physicochemical properties are summarized in the table below for easy reference and comparison.

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Property	Value
CAS Number	286440-92-4[1][2]
Molecular Formula	$C_8H_8F_2O$[1]
Molecular Weight	158.15 g/mol [1]
Density	1.2 ± 0.1 g/cm³[3]
Boiling Point	212.4 ± 25.0 °C at 760 mmHg[3]
Flash Point	82.3 ± 23.2 °C[3]
Purity	≥96%[1]

Synthesis and Experimental Protocols

The synthesis of **2-(3,4-Difluorophenyl)ethanol** can be achieved through the reduction of a suitable precursor, such as 3,4-difluorophenylacetic acid or its corresponding aldehyde or ketone. A general and widely used method involves the reduction of the carbonyl group.

A closely related and industrially significant compound is (S)-2-Chloro-1-(3,4-difluorophenyl)ethanol, a vital chiral intermediate for the synthesis of Ticagrelor, a medication used to prevent blood clots in patients with acute coronary syndrome.[3][4] The synthesis of this chiral alcohol has been extensively studied and provides a relevant experimental framework.

Experimental Protocol: Enzymatic Reduction of 2-chloro-1-(3,4-difluorophenyl)ethanone

This protocol describes a highly efficient and environmentally friendly enzymatic process for the preparation of (S)-2-chloro-1-(3,4-difluorophenyl)ethanol.[3][4]

Materials:

- 2-chloro-1-(3,4-difluorophenyl)ethanone (substrate)
- Ketoreductase (KRED) KR-01[3][4]

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- Buffer solution (e.g., phosphate buffer)
- Co-factor regeneration system (e.g., glucose/glucose dehydrogenase)
- Organic solvent for extraction (e.g., ethyl acetate)

Procedure:

- Reaction Setup: In a suitable reaction vessel, prepare a buffered solution containing the ketoreductase (KRED) and the co-factor regeneration system.
- Substrate Addition: Add the substrate, 2-chloro-1-(3,4-difluorophenyl)ethanone, to the reaction mixture. The substrate concentration can be as high as 500 g/L.[3][4]
- Bioreduction: Maintain the reaction at a controlled temperature and pH with agitation. The enzymatic reduction of the ketone to the corresponding chiral alcohol will proceed.
- Reaction Monitoring: Monitor the progress of the reaction using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC), to confirm the conversion of the starting material.
- Product Extraction: Upon completion of the reaction (near 100% conversion), the product, (S)-2-chloro-1-(3,4-difluorophenyl)ethanol, is extracted from the aqueous phase using an organic solvent like ethyl acetate.[3][4]
- Purification: The organic extracts are combined, dried over an anhydrous salt (e.g., sodium sulfate), and the solvent is removed under reduced pressure to yield the final product with high enantiomeric excess (>99.9% ee).[3][4]

Applications in Drug Development

Fluorinated organic compounds play a crucial role in modern drug discovery due to the unique properties that fluorine atoms impart to molecules, such as increased metabolic stability, enhanced binding affinity, and altered acidity of nearby functional groups.

2-(3,4-Difluorophenyl)ethanol and its derivatives are important building blocks in the synthesis of various active pharmaceutical ingredients (APIs). The primary application lies in its role as a key intermediate for the synthesis of Ticagrelor.[3][4] While a direct therapeutic

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application of **2-(3,4-Difluorophenyl)ethanol** itself is not documented, its structural motif is of significant interest in medicinal chemistry for the development of new therapeutic agents.

While not a direct application, it has been noted that altering the fluorine substitution on the benzene ring to chlorine allows for the synthesis of the chiral drug Sertraline, used for treating depression and obsessive-compulsive disorder.[5]

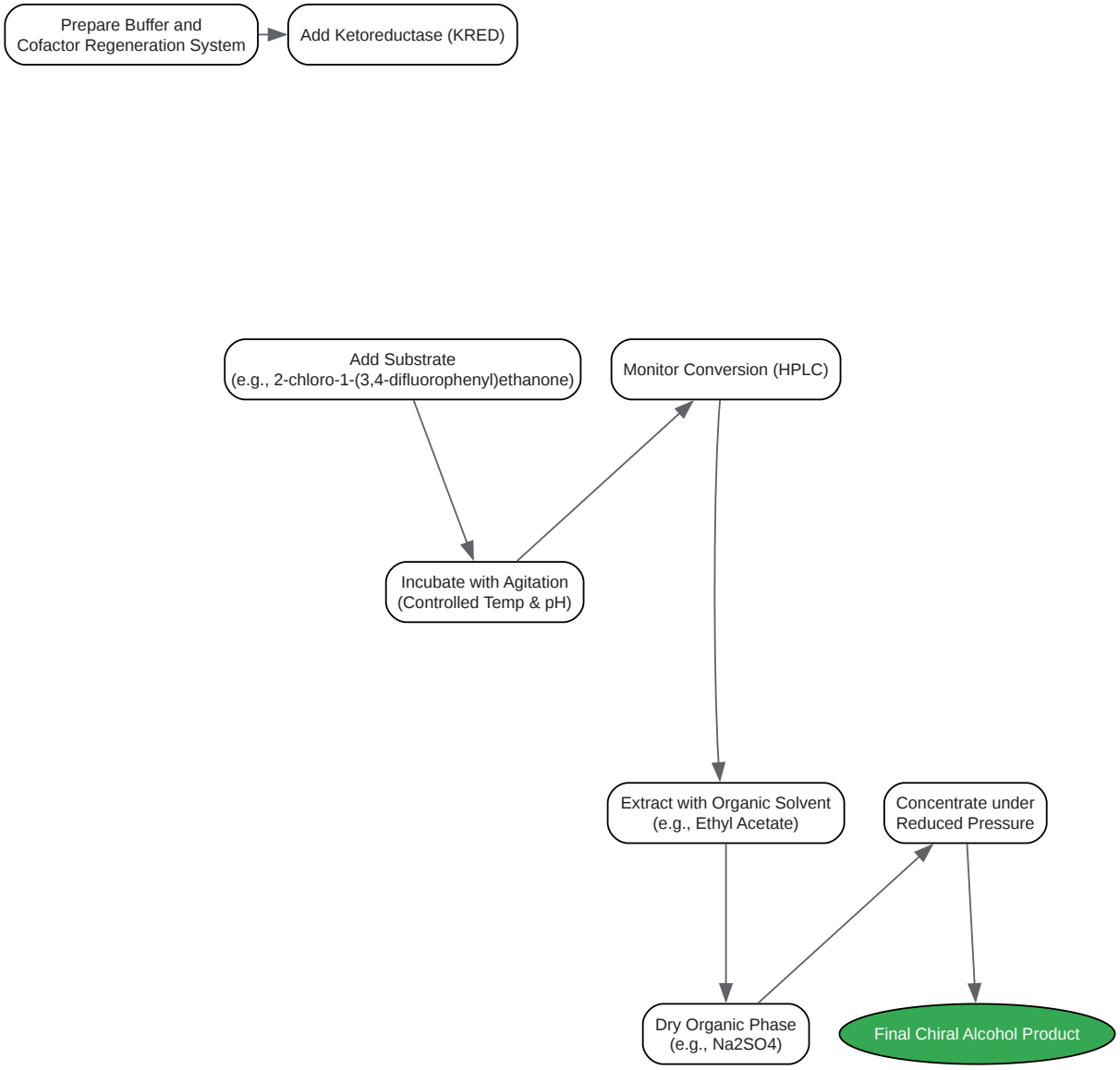
Safety and Handling

2-(3,4-Difluorophenyl)ethanol should be handled with care in a well-ventilated area, following standard laboratory safety procedures. It is important to wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the enzymatic synthesis of a chiral alcohol, a process highly relevant to the production of key pharmaceutical intermediates derived from **2-(3,4-Difluorophenyl)ethanol**.

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Caption: Workflow for the enzymatic synthesis of a chiral alcohol.

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